

An In-depth Technical Guide on Vortioxetine Nitrosamine Impurities

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Compound of Interest

Compound Name: *N*-nitroso-vortioxetine

CAS No.: 2925447-38-5

Cat. No.: B15813911

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review on the nitrosamine impurities found in vortioxetine, a medication used for the treatment of major depressive disorder. The focus is on the formation, identification, quantification, and control of these potentially genotoxic impurities. This document is intended to be a valuable resource for professionals involved in the research, development, and quality control of vortioxetine.

Introduction to Vortioxetine and Nitrosamine Impurities

Vortioxetine is a multimodal antidepressant that functions primarily as a serotonin reuptake inhibitor, but also modulates several serotonin receptor subtypes. As with many pharmaceutical products containing secondary or tertiary amine functional groups, vortioxetine is susceptible to the formation of nitrosamine impurities.^[1] Nitrosamines are a class of compounds of significant concern to the pharmaceutical industry and regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) due to their classification as probable human carcinogens based on animal studies.^[1]

The primary nitrosamine impurity associated with vortioxetine is N-Nitroso Vortioxetine.^{[1][2]} Its formation can occur during the synthesis, storage, or even formulation of the drug product under conditions that facilitate the reaction between the piperazine nitrogen of vortioxetine and a nitrosating agent.^{[1][2]}

Identified Nitrosamine Impurities in Vortioxetine

While N-Nitroso Vortioxetine is the most commonly cited nitrosamine impurity, other related structures have also been identified as potential impurities. A summary of these impurities is provided in the table below.

Impurity Name	Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
N-Nitroso Vortioxetine	1-(2-((2,4-Dimethylphenyl)thio)phenyl)-4-nitrosopiperazine	2925447-38-5	C ₁₈ H ₂₁ N ₃ OS	327.45
N-Nitroso Vortioxetine Sulfoxide	1-(2-((2,4-Dimethylphenyl)sulfinyl)phenyl)-4-nitrosopiperazine	Not Available	C ₁₈ H ₂₁ N ₃ O ₂ S	343.45
N-Nitroso Vortioxetine Bromo Impurity	Not specified	Not Available	C ₁₈ H ₂₀ BrN ₃ OS	406.34

Quantitative Data and Regulatory Limits

The presence of nitrosamine impurities in pharmaceutical products is strictly controlled by regulatory agencies. The USFDA has established an acceptable intake (AI) limit for N-Nitroso Vortioxetine.

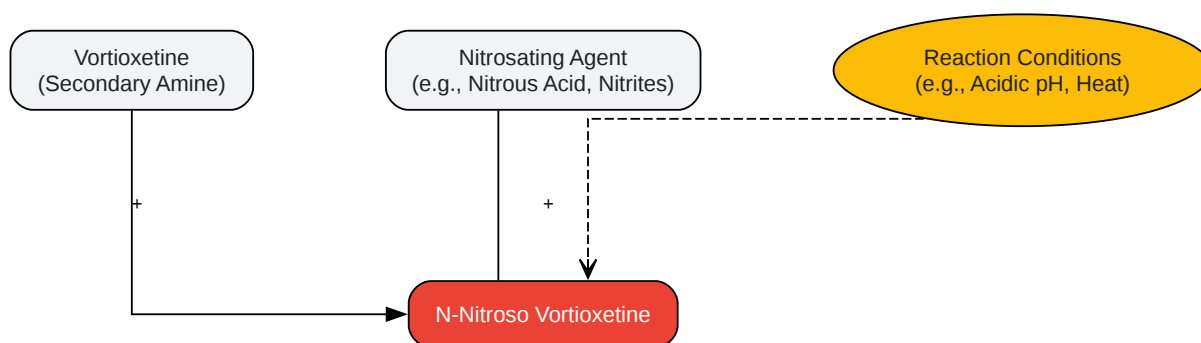
Impurity	Regulatory Body	Acceptable Intake (AI) Limit	Potency Category
N-Nitroso Vortioxetine	USFDA	400 ng/day	Category 3 NDSRI

Analytical methods have been developed to detect and quantify N-Nitroso Vortioxetine at very low levels. A study utilizing a UFLC-MS technique reported the following limits:

Analytical Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)
UFLC-MS	0.660 ppm	1.995 ppm

Formation Pathways of N-Nitroso Vortioxetine

The formation of N-Nitroso Vortioxetine occurs through the nitrosation of the secondary amine in the piperazine ring of the vortioxetine molecule. This reaction requires a nitrosating agent.



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Caption: Formation of N-Nitroso Vortioxetine.

Potential sources of nitrosating agents in the manufacturing process of vortioxetine are varied and can include:

- Contaminated Raw Materials: Nitrites or other nitrosating agents present in starting materials, reagents, or solvents.
- Degradation: Degradation of materials used in the synthesis process can sometimes generate nitrosating species.
- Recovered Materials: Use of recovered solvents or catalysts that may be contaminated.
- Cross-Contamination: Inadequate cleaning of equipment used for different processes.
- Packaging Materials: Certain primary packaging materials, like nitrocellulose-based lidding foils, can be a source of nitrosamines.[3]

Experimental Protocols for Analysis

A sensitive and reliable analytical method is crucial for the detection and quantification of N-Nitroso Vortioxetine. A published Ultra-Fast Liquid Chromatography-Mass Spectrometry (UFLC-MS) method provides a practical approach.[2]

UFLC-MS Method for N-Nitroso Vortioxetine

Instrumentation:

- Ultra-Fast Liquid Chromatograph coupled with a single quadrupole Mass Spectrometer.

Chromatographic Conditions:

- Column: ACQUITY UPLC® CSH™ C18 (100 mm x 2.1 mm, 1.7 µm) or equivalent.
- Mobile Phase A: 0.1% Formic Acid and 10 mM Ammonium Acetate in Water.
- Mobile Phase B: Methanol.
- Elution: Gradient elution.
- Flow Rate: Not specified in the abstract.
- Column Temperature: Not specified in the abstract.

- Injection Volume: Not specified in the abstract.

Mass Spectrometry Conditions:

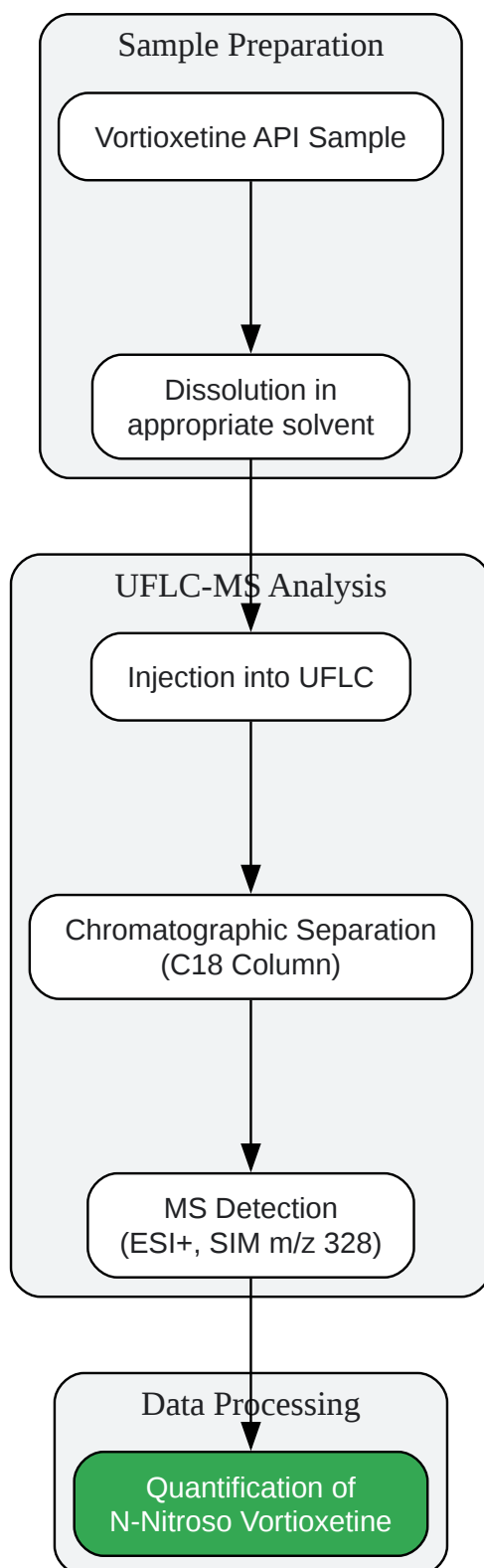
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection Mode: Selected Ion Monitoring (SIM).
- Monitored m/z: 328 (for N-Nitroso Vortioxetine).

Sample Preparation:

- A specific sample preparation protocol was not detailed in the abstract but would typically involve dissolving the vortioxetine hydrobromide API in a suitable solvent.

Method Validation:

- Linearity: The method demonstrated a correlation coefficient (r^2) of 0.99964 over a concentration range of 1.995 ppm to 30 ppm.[\[2\]](#)
- Precision: The percentage relative standard deviation (%RSD) for N-Nitroso Vortioxetine was found to be 1.07%.[\[2\]](#)
- Accuracy: The percentage recovery of spiked impurity was within acceptable limits between the LOQ and 150% of the target concentration.[\[2\]](#)



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Caption: Analytical workflow for N-Nitroso Vortioxetine.

Risk Mitigation and Control Strategies

A comprehensive risk-based approach is necessary to control the formation of nitrosamine impurities in vortioxetine. This involves a thorough risk assessment of the manufacturing process and supply chain.



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Caption: Nitrosamine risk mitigation workflow.

Key control strategies include:

- **Raw Material Control:** Sourcing high-quality raw materials from qualified suppliers with stringent specifications for nitrites and other potential nitrosating agents.
- **Process Optimization:** Modifying the manufacturing process to avoid conditions that favor nitrosamine formation (e.g., controlling pH, temperature, and using specific scavengers).
- **Supplier Qualification:** Thoroughly vetting suppliers of all materials, including recovered solvents and catalysts.
- **Cleaning Validation:** Implementing robust cleaning procedures to prevent cross-contamination.
- **Packaging Selection:** Careful selection of primary packaging materials to avoid those that can leach nitrosamines or their precursors.
- **Routine Testing:** Implementing validated analytical methods for routine testing of raw materials, intermediates, and the final drug product.

Conclusion

The control of nitrosamine impurities, particularly N-Nitroso Vortioxetine, is a critical aspect of ensuring the quality and safety of vortioxetine. A thorough understanding of the formation pathways, coupled with the implementation of sensitive analytical methods and robust risk mitigation strategies, is essential for manufacturers. This technical guide provides a foundational overview to assist researchers, scientists, and drug development professionals in navigating the challenges associated with nitrosamine impurities in vortioxetine. Continuous monitoring of regulatory guidelines and scientific literature is recommended to stay abreast of the evolving landscape in this area.

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